

Personal protective equipment for handling Aspergillic acid

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Essential Safety and Handling Guide for Aspergillic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Aspergillic acid**, a known antibiotic and antifungal agent.[1] Adherence to these procedures is vital to ensure a safe laboratory environment.

Hazard Identification and Safety Data

Aspergillic acid and its analogs, such as Neohydroxyaspergillic acid, present several hazards. Neohydroxyaspergillic acid is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[2] The toxicity of aspergillic acid is primarily due to its hydroxamic acid functionality, which can chelate important physiological ions.[1]

GHS Hazard Statements for Related Compounds:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.



- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.[2]

Physical and Chemical Properties of Aspergillic Acid		
Molecular Formula	C12H20N2O2[1]	
Molar Mass	224.304 g·mol-1[1]	
Appearance	Pale yellow needles[1]	
Melting Point	98 °C (208 °F; 371 K)[1]	
Density	1.163 g/cm3 [1]	
Occupational Exposure Limits		
OSHA PEL	No data available	
ACGIH TLV	No data available	
NIOSH REL	No data available	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **Aspergillic acid**.



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Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields.[2] In situations with a high risk of splashing, a face shield should be worn in addition to goggles.[3][4]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Nitrile or butyl rubber gloves.[4] [5] Gloves must be inspected for integrity before each use and disposed of as contaminated waste after handling the acid.[3]	Prevents skin contact, which can cause irritation.
Body Protection	A complete chemical-resistant suit or, at a minimum, a lab coat and a chemical-resistant apron.[3][6] Impervious clothing is recommended.[2] For higher risk activities, consider flame-retardant and antistatic protective clothing.[3]	Protects the skin from accidental spills and splashes.
Respiratory Protection	For low-level exposure to dust, a P95 (US) or P1 (EU) particulate respirator is advised.[3] For higher potential exposures, use respirator cartridges rated for organic vapors and acid gases (e.g., OV/AG/P99 in the US or ABEK-P2 in the EU).[3]	Prevents inhalation of dust or aerosols, which may cause respiratory irritation.
Footwear	Chemical-resistant boots. Pant legs should be worn outside the boots to prevent chemicals from entering.[7]	Protects feet from spills. Leather and canvas shoes are not suitable as they can absorb and retain the chemical.[7]



Operational Plan: Handling and Storage Protocols

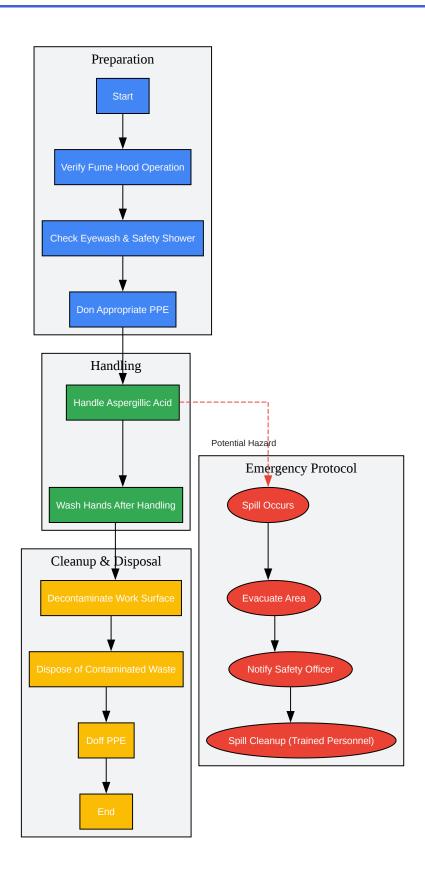
Preparation and Handling:

- Ventilation: Always handle Aspergillic acid in a well-ventilated area, preferably within a certified chemical fume hood.[2][3]
- Pre-Handling Check: Before starting any work, ensure that an eyewash station and safety shower are accessible and operational.[2][8] Inspect all PPE for damage.
- Handling: Avoid direct contact with skin and eyes.[3][8] Do not breathe in dust or aerosols.[2]
 [3] Prohibit eating, drinking, and smoking in the handling area.[2]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][3]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[2][3][8]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[2]
- Keep away from direct sunlight and all sources of ignition.





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